

What are the chemical properties of 2,3,4,5-Tetrafluorobenzyl bromide?

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Compound of Interest

Compound Name: 2,3,4,5-Tetrafluorobenzyl bromide

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An In-depth Technical Guide to 2,3,4,5-Tetrafluorobenzyl bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,3,4,5-Tetrafluorobenzyl bromide**, a versatile reagent in organic synthesis and materials science. This document details its characteristics, experimental protocols for its synthesis and purification, and its key applications.

Core Chemical Properties

2,3,4,5-Tetrafluorobenzyl bromide is a halogenated aromatic compound valued for its ability to introduce a tetrafluorobenzyl moiety into various molecular scaffolds.^[1] Its fluorinated structure imparts unique reactivity and stability, making it a crucial building block in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^[1]

Physical and Chemical Data

A summary of the key quantitative data for **2,3,4,5-Tetrafluorobenzyl bromide** is presented in Table 1 for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₃ BrF ₄	[2]
Molecular Weight	243.00 g/mol	[2]
Appearance	Clear colorless to yellow liquid	[2]
Boiling Point	107-110 °C at 65 mmHg	[2]
Density	1.81 g/mL at 25 °C	[2]
Refractive Index	n ²⁰ /D 1.489-1.491	[2]
CAS Number	53001-71-1	[2]
Purity	Typically ≥ 97% (GC)	[3]
Storage Temperature	2-8 °C	[3]

Reactivity and Applications

The primary utility of **2,3,4,5-Tetrafluorobenzyl bromide** lies in its reactivity as an alkylating agent. The benzylic bromide is a good leaving group, facilitating nucleophilic substitution reactions. The tetrafluorinated phenyl ring influences the electronic properties of the molecule, enhancing its utility in various applications.

- **Organic Synthesis:** It serves as a key intermediate in the synthesis of complex organic molecules, particularly in the development of novel pharmaceuticals and agrochemicals where the introduction of fluorine can improve metabolic stability and bioavailability.[1]
- **Materials Science:** This compound is utilized in the creation of fluorinated polymers and coatings, which often exhibit enhanced chemical resistance, thermal stability, and unique surface properties.[1]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2,3,4,5-Tetrafluorobenzyl bromide** was not found in the immediate search results, a general and widely applicable

method involves the bromination of the corresponding alcohol, 2,3,4,5-Tetrafluorobenzyl alcohol.

Synthesis of 2,3,4,5-Tetrafluorobenzyl alcohol (Precursor)

A common route to the precursor alcohol involves the reduction of 2,3,4,5-tetrafluorobenzoic acid. A detailed protocol for a similar reduction is outlined in a patent for the synthesis of tetrafluorobenzyl alcohols.

Methodology:

- To a solution of 2,3,4,5-tetrafluorobenzoic acid in an appropriate solvent, a reducing agent such as sodium borohydride is added portion-wise at a controlled temperature.
- The reaction mixture is stirred until the starting material is consumed, as monitored by techniques like Thin Layer Chromatography (TLC).
- Upon completion, the reaction is quenched, and the product is extracted with an organic solvent.
- The organic layer is then washed, dried, and the solvent is evaporated to yield 2,3,4,5-tetrafluorobenzyl alcohol.

Bromination of 2,3,4,5-Tetrafluorobenzyl alcohol

A general procedure for the conversion of benzylic alcohols to benzyl bromides is the Appel reaction, using triphenylphosphine (PPh_3) and a bromine source like N-Bromosuccinimide (NBS).^[4]

Methodology:

- To a stirred solution of 2,3,4,5-tetrafluorobenzyl alcohol and triphenylphosphine in a dry, aprotic solvent such as tetrahydrofuran (THF) under an inert atmosphere, N-Bromosuccinimide is added portion-wise.^[4]
- The reaction is typically rapid and can be monitored by TLC.^[4]

- Once the reaction is complete, the mixture is quenched with water and extracted with an organic solvent like dichloromethane (CH_2Cl_2).^[4]
- The combined organic layers are dried over an anhydrous drying agent (e.g., Na_2SO_4) and the solvent is removed under reduced pressure.^[4]

Purification

The crude **2,3,4,5-Tetrafluorobenzyl bromide** can be purified using standard laboratory techniques.

Methodology:

- Liquid-Liquid Extraction: The crude product can be washed with an aqueous solution of sodium bicarbonate to remove any acidic impurities, followed by a brine wash.
- Column Chromatography: For high purity, silica gel column chromatography is a common method. A non-polar eluent system, such as a mixture of hexane and ethyl acetate, is typically used.

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **2,3,4,5-Tetrafluorobenzyl bromide**. While specific spectra were not directly available in the search results, typical spectral features can be inferred from analogous compounds.

Expected Spectroscopic Characteristics:

- ^1H NMR: A singlet for the benzylic protons (CH_2) is expected, typically in the range of 4.5-5.0 ppm. The aromatic proton should appear as a multiplet in the aromatic region (around 7.0-7.5 ppm), with coupling to the fluorine atoms.
- ^{13}C NMR: The spectrum would show characteristic signals for the benzylic carbon and the fluorinated aromatic carbons. The carbon-fluorine couplings would be observable.
- FT-IR: The spectrum would exhibit characteristic peaks for C-H stretching of the aromatic ring and the CH_2 group, C=C stretching of the aromatic ring, and a strong C-Br stretching vibration. Aromatic C-H stretches are typically found between $3100\text{-}3000\text{ cm}^{-1}$, while C-C in-

ring stretches appear in the 1600-1400 cm^{-1} region.[5] The C-Br stretch is expected in the lower wavenumber region, typically between 690-515 cm^{-1} .[5]

- Mass Spectrometry: The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns, including the loss of the bromine atom.

Safety and Handling

2,3,4,5-Tetrafluorobenzyl bromide is a corrosive and hazardous chemical that should be handled with appropriate safety precautions.

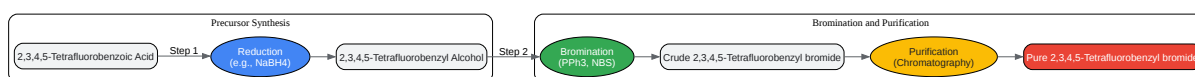
- Hazard Codes: C (Corrosive).[2]
- Risk Statements: Causes burns. Harmful by inhalation, in contact with skin, and if swallowed. [2]
- Safety Statements: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Wear suitable protective clothing, gloves, and eye/face protection. In case of accident or if you feel unwell, seek medical advice immediately.[2]

Always handle this compound in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Visualizations

Synthetic Workflow

The following diagram illustrates a plausible synthetic workflow for the preparation of **2,3,4,5-Tetrafluorobenzyl bromide** from 2,3,4,5-tetrafluorobenzoic acid.



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Caption: Synthetic workflow for **2,3,4,5-Tetrafluorobenzyl bromide**.

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